Technical Guide: Synthesis of 5-Nitroisatoic Anhydride

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Compound of Interest	
Compound Name:	*5-Nitroisatoic anhydride*
CAS No.:	*4693-02-1*
Cat. No.:	*B1584595*

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Executive Summary

5-Nitroisatoic anhydride (6-nitro-1H-benzo[d][1,3]oxazine-2,4-dione) serves as a "masked" isocyanate and activated ester, allowing for the controlled introduction of the 2-amino-5-nitrobenzoyl pharmacophore. While direct nitration of isatoic anhydride is possible, it is fraught with regioselectivity issues and hydrolytic instability. This guide prioritizes the Convergent Cyclization Pathway, where the nitro group is installed on the anthranilic acid precursor prior to anhydride formation. This method ensures high regiochemical purity (>98%) and avoids handling potentially explosive nitration mixtures in the presence of the sensitive anhydride ring.

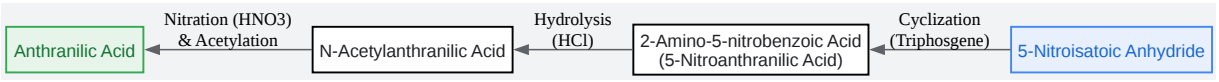
Retrosynthetic Analysis & Pathway Selection

The synthesis is best approached via a Protection-Nitration-Deprotection-Cyclization sequence.

- Logic: The amino group of anthranilic acid is strongly activating and ortho, para-directing. The carboxylic acid is meta-directing. These effects cooperatively activate the 5-position. However, protecting the amine as an acetamide prevents oxidation and controls the kinetics of nitration.

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- Cyclization Agent:Triphosgene (Bis(trichloromethyl) carbonate) is selected over phosgene gas for safety and stoichiometric precision in the laboratory setting.



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Figure 1: Retrosynthetic dissection of the **5-nitroisatoic anhydride** pathway.

Core Protocol: The Step-by-Step Synthesis

Phase 1: Preparation of 2-Amino-5-nitrobenzoic Acid

This phase establishes the nitro functionality with correct regiochemistry.

Reagents:

- Anthranilic acid (1.0 equiv)[1]
- Acetic anhydride (1.2 equiv)
- Fuming Nitric acid (HNO_3, >90%)
- Concentrated Sulfuric acid (H_2SO_4)
- Hydrochloric acid (6M)

Protocol:

- Acetylation: Dissolve anthranilic acid in acetic acid. Add acetic anhydride dropwise at room temperature. Heat to 60°C for 1 hour. Pour into ice water to precipitate N-acetylanthranilic acid. Filter and dry.
- Nitration: Suspend the dry N-acetyl derivative in concentrated H_2SO_4 at 0–5°C. Add fuming HNO_3 dropwise, maintaining temperature <10°C. The acetamido group directs the nitro group to the para position (position 5 relative to the carboxyl).

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- Hydrolysis: Pour the nitration mixture onto ice. Collect the solid. Reflux the wet solid in 6M HCl for 2 hours to remove the acetyl group.
- Isolation: Neutralize carefully with Na_2CO_3 to pH 4–5 to precipitate 2-amino-5-nitrobenzoic acid (Yellow solid). Recrystallize from ethanol.

Critical Process Parameter (CPP): Temperature control during nitration is vital. Exceeding 15°C increases the formation of the 3-nitro isomer and dinitro byproducts.

Phase 2: Cyclization to 5-Nitroisatoic Anhydride

This step forms the oxazine-2,4-dione ring.

Reagents:

- 2-Amino-5-nitrobenzoic acid (10 mmol, 1.82 g)
- Triphosgene (3.5 mmol, 1.04 g) — Note: 1 mol triphosgene generates 3 mol phosgene.
- Tetrahydrofuran (THF) or Dioxane (anhydrous, 20 mL)
- Triethylamine (optional, catalytic)

Protocol:

- Setup: Equip a 100 mL Round Bottom Flask (RBF) with a reflux condenser, drying tube ($CaCl_2$), and a magnetic stir bar. Work in a well-ventilated fume hood.
- Dissolution: Suspend the 2-amino-5-nitrobenzoic acid in anhydrous THF.
- Addition: Add triphosgene in one portion. If the reaction is sluggish, add 1-2 drops of triethylamine.
- Reaction: Heat the mixture to reflux (approx. 66°C for THF) for 3–5 hours. The suspension will typically clear as the anhydride forms, then a new precipitate may form.
- Workup: Cool the mixture to 0°C. If the product precipitates, filter and wash with cold ether. If soluble, concentrate the solvent to 25% volume and add hexane to induce precipitation.

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- Purification: Recrystallization is rarely needed if precursors were pure. If necessary, use Acetone/Hexane.

Yield Expectations:

Step	Typical Yield	Appearance
Nitration/Hydrolysis	**65–75%**	**Yellow Needles**

| Cyclization | 85–92% | Pale Beige/Tan Powder |

Analytical Validation (Self-Validating System)

To ensure the protocol worked, compare your product against these standard markers.

Infrared Spectroscopy (FT-IR)

The diagnostic feature of isatoic anhydrides is the doublet carbonyl stretch.

- Anhydride C=O (Sym/Asym): Distinct peaks at ~1780 cm^{-1} and ~1740 cm^{-1}.
- Nitro Group (NO_2): Strong bands at 1530 cm^{-1} (asymmetric) and 1350 cm^{-1} (symmetric).
- Amine (NH): Broad band around 3200–3300 cm^{-1}.

^{1}H-NMR (DMSO-d_6, 400 MHz)

The nitro group is strongly electron-withdrawing, causing significant downfield shifts compared to unsubstituted isatoic anhydride.

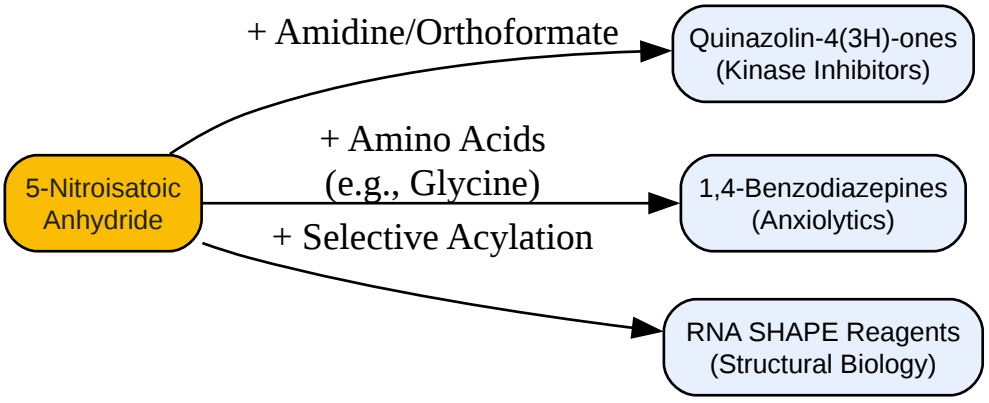
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Proton	Chemical Shift (δ ppm)	Multiplicity	Assignment Logic
NH	11.8 – 12.0	Broad Singlet	Acidic amide proton.
H-6	8.65	Doublet (J=2.5 Hz)	Ortho to NO_2, meta to C=O. Most deshielded.
H-4	8.45	dd (J=9.0, 2.5 Hz)	Ortho to NO_2, ortho to C=O.
H-3	7.30	Doublet (J=9.0 Hz)	Meta to NO_2, ortho to NH.

Note: Numbering corresponds to the benzene ring positions relative to the anhydride fusion.

Applications in Drug Discovery

5-Nitroisatoic anhydride acts as a versatile electrophile. It reacts with nucleophiles (amines, alcohols) to open the ring, releasing CO_2 and forming functionalized benzamides or heterocycles.



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Figure 2: Divergent synthesis applications of the 5-nitroisatoic scaffold.

- Benzodiazepines: Reaction with glycine or alanine followed by cyclization yields the 7-nitro-1,4-benzodiazepine core (precursor to Nitrazepam analogs).

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- SHAPE Reagents: While 1-methyl-7-nitroisatoic anhydride is the standard SHAPE reagent, the 5-nitro derivative offers alternative reactivity profiles for probing RNA flexibility.

Safety & Handling

- Triphosgene: A solid source of phosgene. It is safer to weigh but releases fatal phosgene gas upon heating or contact with moisture. Always have an ammonia or caustic soda trap connected to the reaction vessel vent.
- Nitro Compounds: Potentially explosive if heated to dryness or mixed with strong reducing agents.
- PPE: Full face shield, chemically resistant gloves (Nitrile/Neoprene), and lab coat.

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